

SR 142948 stability in different solvent and storage conditions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SR 142948

Cat. No.: B1663775

[Get Quote](#)

SR 142948 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability of **SR 142948** in various solvents and under different storage conditions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for solid **SR 142948**?

A: Solid **SR 142948** should be stored at +4°C for long-term stability.^[1]

Q2: How should I prepare and store stock solutions of **SR 142948**?

A: It is recommended to prepare a stock solution in an organic solvent like DMSO. For storage, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store these aliquots at -20°C for up to one month or at -80°C for up to six months.^[2]

Q3: What is the solubility of **SR 142948** in common solvents?

A: **SR 142948** is soluble in DMSO up to 75 mM and in water up to 25 mM.^[1] For in vivo experiments, co-solvent systems are often necessary to achieve the desired concentration and maintain solubility in aqueous solutions.

Q4: My **SR 142948** solution appears to have precipitated. What should I do?

A: Precipitation can occur, especially when diluting a concentrated stock solution into an aqueous buffer. This is a common issue for hydrophobic compounds. To redissolve the compound, you can try gentle warming and sonication.^[2] It is also advisable to prepare fresh working solutions for each experiment.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound precipitation upon dilution in aqueous buffer	Low aqueous solubility of SR 142948.	- Prepare a fresh solution for each experiment. - Use a co-solvent system (e.g., with PEG, Tween-80, or corn oil) for in vivo preparations. ^[2] - Employ gentle warming and/or sonication to aid dissolution. ^[2]
Inconsistent experimental results	Degradation of SR 142948 due to improper storage or handling.	- Ensure the stock solution is stored at the recommended temperature and within the suggested timeframe. - Avoid multiple freeze-thaw cycles by preparing single-use aliquots. - Perform a stability test of your specific working solution under your experimental conditions.
Difficulty dissolving the solid compound	The compound may require an organic solvent for initial dissolution.	- First, dissolve SR 142948 in DMSO to prepare a concentrated stock solution. - Subsequently, dilute the stock solution into your desired experimental buffer.

Stability and Solubility Data

Table 1: Recommended Storage Conditions for **SR 142948**

Form	Storage Temperature	Duration
Solid	+4°C	Long-term[1]
Stock Solution in DMSO	-20°C	Up to 1 month[2]
-80°C	Up to 6 months[2]	

Table 2: Solubility of **SR 142948**

Solvent	Maximum Concentration
DMSO	75 mM[1]
Water	25 mM[1]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 5 mg/mL (7.29 mM)[2]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 5 mg/mL (7.29 mM)[2]
10% DMSO, 90% Corn Oil	≥ 5 mg/mL (7.29 mM)[2]

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

- Weigh the required amount of solid **SR 142948** (M.Wt: 685.86 g/mol).
- Add the appropriate volume of anhydrous DMSO to achieve a final concentration of 10 mM.
- Vortex or sonicate the solution until the compound is completely dissolved.
- Aliquot the stock solution into single-use vials and store at -20°C or -80°C.

Protocol for Stability Testing using High-Performance Liquid Chromatography (HPLC)

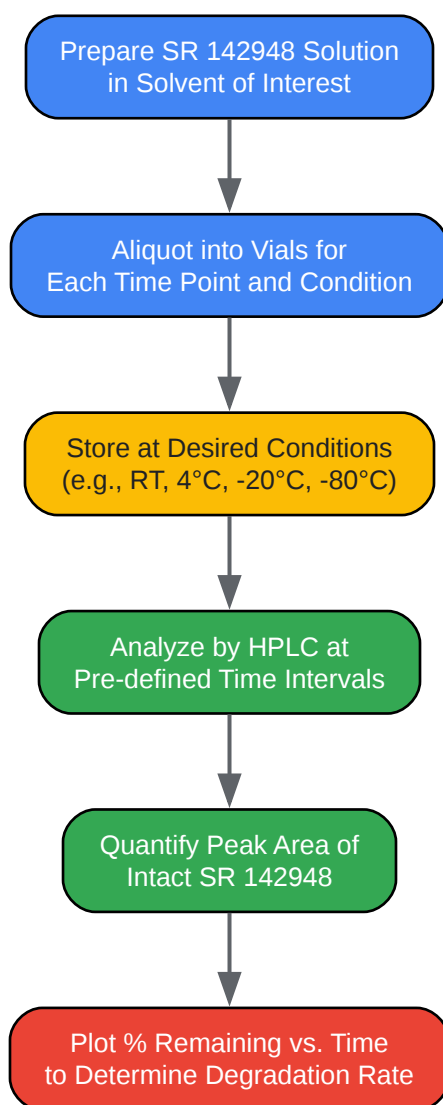
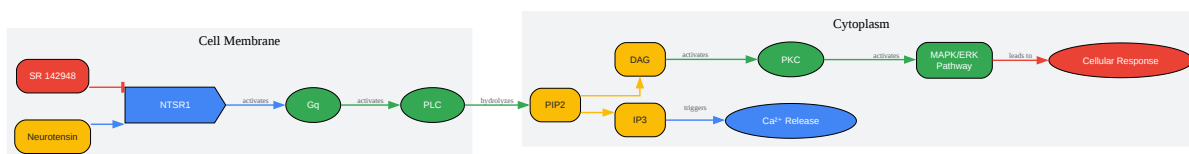
This protocol provides a general framework for assessing the stability of **SR 142948** in a specific solvent and storage condition.

- Preparation of Stability Samples:
 - Prepare a solution of **SR 142948** in the solvent of interest at a known concentration.
 - Divide the solution into multiple aliquots in appropriate storage vials.
 - Store the vials under the desired storage conditions (e.g., room temperature, +4°C, -20°C, -80°C).
 - Include a control sample stored at -80°C, which is considered the most stable condition.
- HPLC Analysis:
 - At specified time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), retrieve a sample vial from each storage condition.
 - Analyze the sample by a validated stability-indicating HPLC method. The method should be able to separate the intact **SR 142948** from any potential degradation products.
 - Quantify the peak area of the intact **SR 142948**.
- Data Analysis:
 - Calculate the percentage of **SR 142948** remaining at each time point relative to the initial concentration (time 0).
 - Plot the percentage of remaining **SR 142948** against time to determine the degradation rate.

Signaling Pathway and Experimental Workflow

SR 142948 is a potent and selective antagonist of the Neurotensin Receptor 1 (NTSR1). Neurotensin binding to NTSR1, a G-protein coupled receptor (GPCR), primarily activates the Gq alpha subunit. This initiates a signaling cascade involving Phospholipase C (PLC), which cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium, and DAG activates Protein Kinase C (PKC), leading to downstream cellular responses, including the activation of

the MAPK/ERK pathway. **SR 142948** blocks the binding of neurotensin to NTSR1, thereby inhibiting this signaling pathway.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. SR 142948 | Neurotensin Receptors | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [SR 142948 stability in different solvent and storage conditions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663775#sr-142948-stability-in-different-solvent-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com